

# 4-tert-Butyl-2-chlorophenol IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-tert-Butyl-2-chlorophenol**

Cat. No.: **B165052**

[Get Quote](#)

## An In-depth Technical Guide to **4-tert-Butyl-2-chlorophenol**

This technical guide provides a comprehensive overview of **4-tert-Butyl-2-chlorophenol**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, synthesis protocols, and biological significance.

## Chemical Identity

IUPAC Name: **4-tert-butyl-2-chlorophenol**[\[1\]](#)

Synonyms:

- 2-Chloro-4-tert-butylphenol[\[2\]](#)
- Phenol, 2-chloro-4-(1,1-dimethylethyl)-[\[2\]](#)[\[3\]](#)
- Phenol, 4-tert-butyl-2-chloro-[\[2\]](#)[\[3\]](#)
- NSC 8464[\[2\]](#)
- CAS Registry Number: 98-28-2[\[2\]](#)[\[3\]](#)

## Physicochemical Properties

The following table summarizes the key quantitative data for **4-tert-Butyl-2-chlorophenol**.

Property	Value	Reference
Molecular Formula	$C_{10}H_{13}ClO$	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	184.66 g/mol	<a href="#">[1]</a>
Appearance	Colorless or white solid	<a href="#">[5]</a>
Melting Point	42.8 °C	<a href="#">[5]</a>
Boiling Point	85-86 °C	<a href="#">[6]</a>
Density	1.099 g/cm <sup>3</sup> at 20 °C	<a href="#">[6]</a>
pKa	8.71 ± 0.18 (Predicted)	<a href="#">[4]</a>
LogP (Octanol/Water Partition Coefficient)	3.343	<a href="#">[7]</a>

## Experimental Protocols

### Synthesis of 4-tert-Butyl-2-chlorophenol

A common laboratory-scale synthesis involves the chlorination of 4-tert-butylphenol using sulfonyl chloride ( $SO_2Cl_2$ ).[\[7\]](#)[\[8\]](#)

Materials:

- 4-tert-butylphenol
- Sulfonyl chloride ( $SO_2Cl_2$ )
- Dichloromethane ( $CH_2Cl_2$ )
- Methanol (MeOH)
- Water
- Ethyl acetate

- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Petroleum ether

Procedure:

- Dissolve 4-tert-butylphenol (e.g., 40.0 g, 0.27 mol) and  $\text{SO}_2\text{Cl}_2$  (e.g., 37.5 g, 0.28 mol) in  $\text{CH}_2\text{Cl}_2$  in a reaction vessel.[7][8]
- Cool the mixture to 0°C in an ice bath.[7][8]
- Slowly add MeOH (e.g., 9.0 g, 0.28 mol) to the reaction mixture.[7][8]
- After the addition is complete, allow the mixture to stir overnight at room temperature.[7][8]
- Quench the reaction by adding water (e.g., 200 mL).[8]
- Extract the aqueous layer with ethyl acetate.[7][8]
- Combine the organic layers and dry over anhydrous  $\text{Na}_2\text{SO}_4$ .[8]
- Filter the solution and concentrate it under vacuum to remove the solvent.[8]
- Purify the resulting residue by column chromatography using a mixture of petroleum ether and ethyl acetate (e.g., 50:1) as the eluent to yield pure **4-tert-butyl-2-chlorophenol**.[7][8]

## Analytical Methods

The identification and quantification of **4-tert-Butyl-2-chlorophenol** are typically performed using chromatographic techniques.

High-Performance Liquid Chromatography (HPLC):

- Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase under high pressure.
- Application: Used to determine the concentration of 4-tert-butylphenol and its degradation products like 4-tert-butylcatechol.[9]

Gas Chromatography-Mass Spectrometry (GC-MS):

- Principle: GC separates volatile compounds in a mixture, which are then ionized and detected by a mass spectrometer based on their mass-to-charge ratio.
- Application: Employed for the analysis of metabolites of 4-tert-butylphenol, such as 3,3-dimethyl-2-butanone.<sup>[9]</sup> It is also used in the analysis of its parent compound, crufomate, and its metabolites.<sup>[10]</sup>

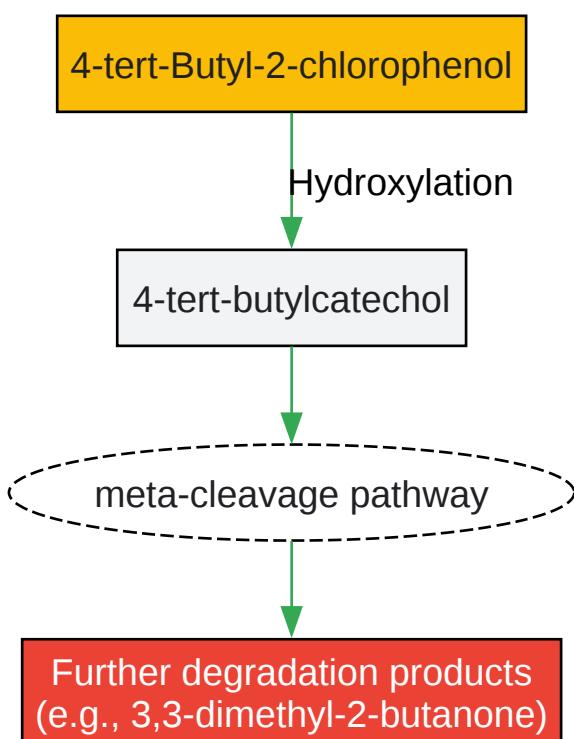
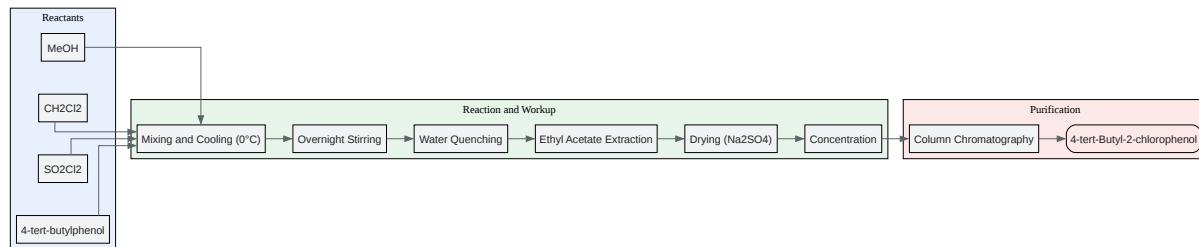
## Biological Activity and Signaling

**4-tert-Butyl-2-chlorophenol** exhibits antimicrobial properties and is used in various industrial and household products.<sup>[2][7]</sup> Its mechanism of action is believed to involve interactions with biological macromolecules. The phenolic hydroxyl group can form hydrogen bonds with proteins and enzymes, potentially disrupting their function.<sup>[7]</sup> The tert-butyl group introduces steric hindrance that can influence its binding and reactivity.<sup>[7]</sup>

In environmental contexts, certain microorganisms can degrade **4-tert-Butyl-2-chlorophenol**. For instance, the bacterium *Sphingobium fuliginis* can utilize it as a carbon source. The degradation pathway involves an initial hydroxylation to form 4-tert-butylcatechol, which then undergoes meta-cleavage.<sup>[9]</sup>

Furthermore, **4-tert-Butyl-2-chlorophenol** is a known metabolite of the organophosphate insecticide crufomate.<sup>[10]</sup> In rats, crufomate is metabolized in the small intestine to several compounds, including **4-tert-Butyl-2-chlorophenol** and its glucuronide conjugate.<sup>[10]</sup>

## Visualizations



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-tert-Butyl-2-chlorophenol | C10H13ClO | CID 7380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 98-28-2: 4-tert-Butyl-2-chlorophenol | CymitQuimica [cymitquimica.com]
- 3. 4-tert-Butyl-2-chlorophenol [webbook.nist.gov]
- 4. Page loading... [guidechem.com]
- 5. Buy 4-tert-Butyl-2-chlorophenol at Attractive Price, Analytical Standard CAS 98-28-2 [nacchemical.com]
- 6. echemi.com [echemi.com]
- 7. 4-tert-Butyl-2-chlorophenol | 98-28-2 | Benchchem [benchchem.com]
- 8. 4-tert-Butyl-2-chlorophenol synthesis - chemicalbook [chemicalbook.com]
- 9. Isolation and Characterization of 4-tert-Butylphenol-Utilizing *Sphingobium fuliginis* Strains from *Phragmites australis* Rhizosphere Sediment - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Rat intestinal metabolism of crufomate (4-tert-butyl-2-chlorophenyl methyl methylphosphoramidate) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-tert-Butyl-2-chlorophenol IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165052#4-tert-butyl-2-chlorophenol-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b165052#4-tert-butyl-2-chlorophenol-iupac-name-and-synonyms)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)